

Proper Disposal Procedures for SR-4995

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Compound of Interest

Compound Name: SR-4995

Cat. No.: B1256982

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The following guide provides essential safety and logistical information for the proper disposal of **SR-4995** (CAS No. 891509-95-8), a research chemical used as a potent and selective ligand of α - β -hydrolase domain containing 5 (ABHD5) to study lipolysis. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection. This document is intended for researchers, scientists, and drug development professionals.

Disclaimer: This guide is based on publicly available safety data. Always consult the complete Safety Data Sheet (SDS) provided by the manufacturer and your institution's Environmental Health & Safety (EHS) office before handling or disposing of any chemical.

Hazard and Safety Data

Proper handling and disposal are informed by the chemical's properties and associated hazards. Key data for **SR-4995** are summarized below.

Parameter	Data / Information	Source(s)
CAS Number	891509-95-8	[1]
Molecular Formula	C ₁₉ H ₂₁ N ₃ O ₂ S	
Physical Form	White to beige powder	
Solubility	DMSO (2 mg/mL)	
Storage Class	11 - Combustible Solids	
Water Hazard Class	WGK 3 (Severely hazardous to water)	
Known Hazards	Data on acute toxicity, skin/eye irritation, and carcinogenicity are limited or unavailable.[2] Assume it is hazardous and handle with care.	[2][3]
Personal Protective Equipment (PPE)	Chemical-impermeable gloves, lab coat, safety glasses/goggles. Handle in a well-ventilated area or fume hood.	[2]

Core Disposal Principle: Hazardous Waste Management

SR-4995 is classified with a Water Hazard Class 3 (WGK 3), indicating it is severely hazardous to water. Therefore, under no circumstances should **SR-4995** or its solutions be disposed of down the drain. It must be managed as hazardous chemical waste through your institution's official disposal channels.

Step-by-Step Disposal Protocol

Follow these procedural steps to ensure the safe collection and disposal of **SR-4995** waste.

Step 1: Wear Appropriate Personal Protective Equipment (PPE)

Before handling **SR-4995** in any form (pure solid, solution, or contaminated materials), ensure you are wearing the appropriate PPE:

- Gloves: Chemical-impermeable gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Body Protection: A standard laboratory coat.

Step 2: Segregate and Collect Waste

Proper segregation is crucial to prevent dangerous chemical reactions and to ensure compliant disposal.

- Solid Waste:
 - Collect unneeded or expired pure **SR-4995** powder in its original container if possible.[\[2\]](#)
 - For chemically contaminated lab supplies (e.g., weigh boats, gloves, wipes), double-bag them in clear plastic bags.[\[2\]](#)
- Liquid Waste:
 - Collect solutions of **SR-4995** (e.g., dissolved in DMSO) in a dedicated, leak-proof hazardous waste container with a secure screw-on cap.[\[2\]](#)
 - The container must be made of a compatible material (e.g., polyethylene or glass for DMSO solutions).
 - Do not mix **SR-4995** waste with other incompatible waste streams like acids or bases.

Step 3: Label Waste Containers Correctly

Properly labeling hazardous waste is a regulatory requirement.

- Attach a completed hazardous waste tag to every container.

- The label must clearly state "Hazardous Waste" and list all chemical constituents by their full name (e.g., "SR-4995," "Dimethyl Sulfoxide"). Include the approximate concentration or volume of each component.

Step 4: Store Waste Securely

Store waste containers in a designated Satellite Accumulation Area (SAA) while awaiting pickup.

- Keep containers tightly closed except when adding waste.[\[2\]](#)
- Ensure secondary containment (e.g., a chemical-resistant tray or bin) is used to capture any potential leaks.
- Store in a cool, dry, and well-ventilated location away from incompatible materials.

Step 5: Arrange for EHS Pickup and Disposal

Contact your institution's Environmental Health & Safety (EHS) department to schedule a pickup for your properly collected and labeled hazardous waste. EHS professionals are trained to handle the final disposal in accordance with all federal, state, and local regulations.

Emergency Protocol: Spill Management

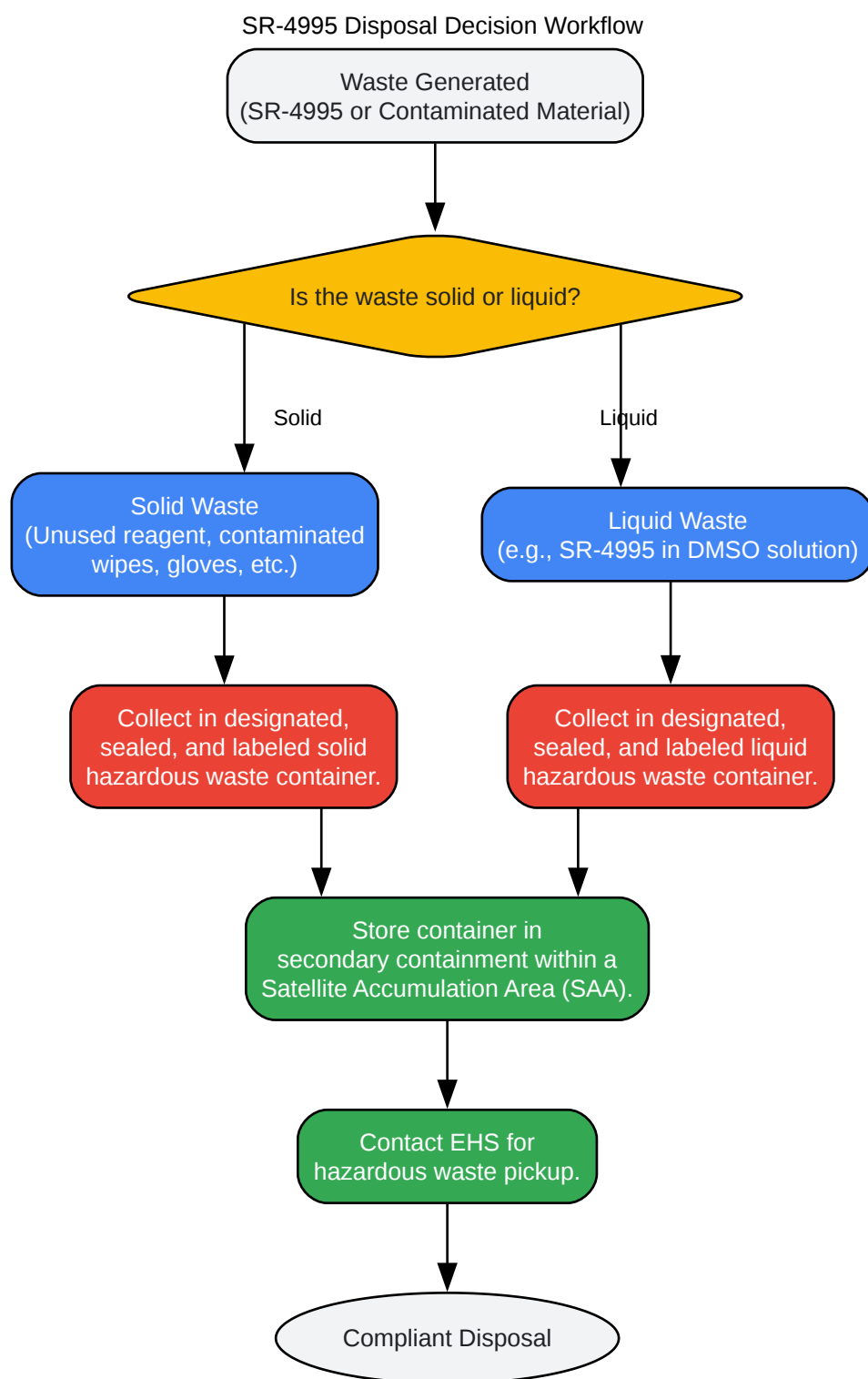
In the event of a spill, follow these immediate steps:

- Alert Personnel: Notify colleagues in the immediate area.
- Evacuate (If Necessary): For large spills or if you feel unwell, evacuate the area and contact EHS.
- Secure the Area: Prevent access to the spill area. Remove all sources of ignition.[\[2\]](#)
- Don PPE: Wear appropriate PPE, including respiratory protection if dust is generated.
- Contain and Clean:
 - For solid spills: Gently cover the powder with an absorbent material to avoid generating dust. Carefully sweep the material into a suitable, sealable container for disposal.

- For liquid spills: Cover with a chemical absorbent material. Collect the absorbed material using spark-proof tools and place it in a sealed container.
- Decontaminate: Clean the spill area thoroughly.
- Dispose of Cleanup Materials: Treat all cleanup materials as hazardous waste and dispose of them according to the procedures outlined above.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the disposal of **SR-4995** and associated materials.



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Caption: Decision workflow for proper segregation and disposal of **SR-4995** waste.

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